

Solubility Reference Data: Flufenamic Acid

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Compound Focus: Furofenac-d3

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The following table summarizes the equilibrium mole fraction solubility (x_e) of flufenamic acid, a structurally similar anti-inflammatory drug, in various neat solvents, including DMSO and methanol, across a temperature range of 298.2 K to 318.2 K (25°C to 45°C) [1]. This data can serve as a useful benchmark for your research.

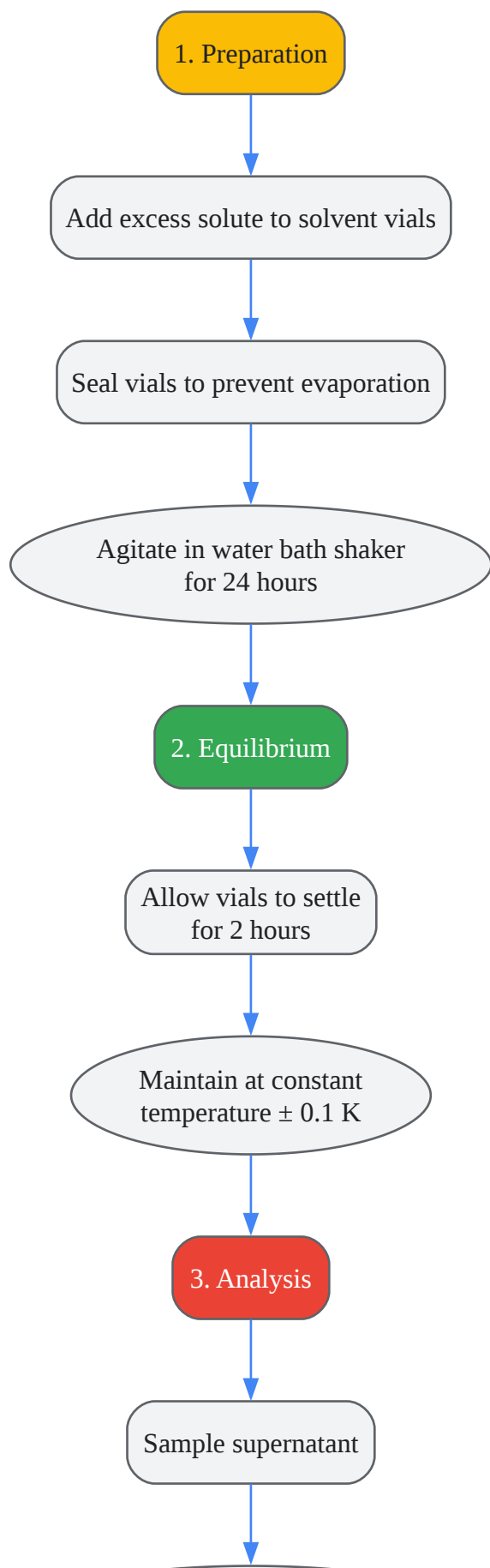
Table 1: Mole Fraction Solubility (x_e) of Flufenamic Acid in Neat Solvents [1]

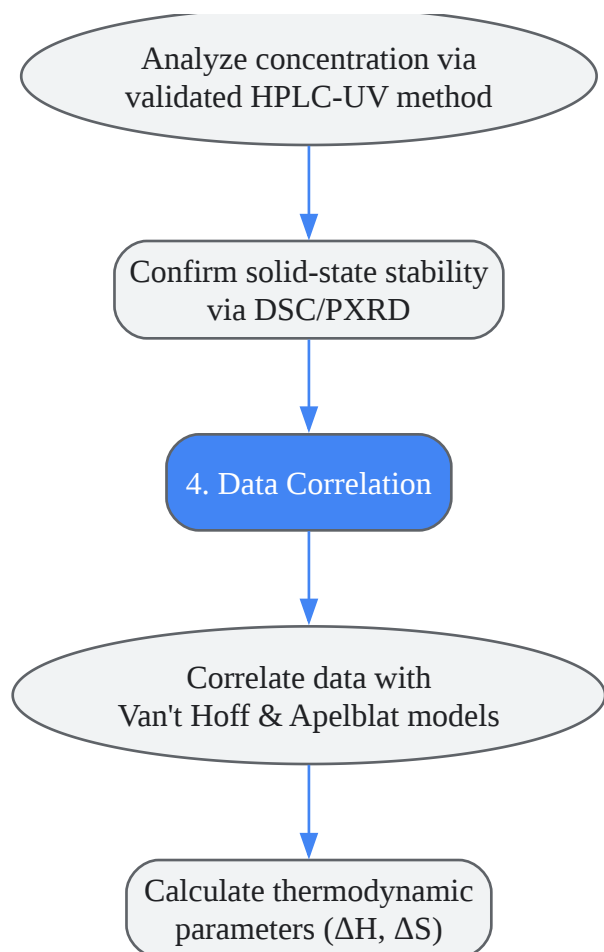
Solvent	298.2 K (x_e)	303.2 K (x_e)	308.2 K (x_e)	313.2 K (x_e)	318.2 K (x_e)
DMSO	2.27×10^{-1}	2.43×10^{-1}	2.59×10^{-1}	2.75×10^{-1}	2.91×10^{-1}
Methanol	1.54×10^{-2}	1.92×10^{-2}	2.38×10^{-2}	2.92×10^{-2}	3.56×10^{-2}
Ethanol	2.62×10^{-2}	3.14×10^{-2}	3.75×10^{-2}	4.45×10^{-2}	5.25×10^{-2}
1-Butanol	2.65×10^{-2}	3.11×10^{-2}	3.63×10^{-2}	4.22×10^{-2}	4.89×10^{-2}
PEG-400	1.21×10^{-2}	1.40×10^{-2}	1.62×10^{-2}	1.87×10^{-2}	2.15×10^{-2}
Water	4.29×10^{-7}	5.72×10^{-7}	7.55×10^{-7}	9.86×10^{-7}	1.27×10^{-6}

The study concluded that the solubility of flufenamic acid increased with temperature in all solvents tested and that the solute-solvent interactions were strongest with DMSO [1].

Experimental Solubility Measurement Protocol

The solubility data for flufenamic acid in Table 1 was generated using a well-established shake-flask method, which is widely applicable for such measurements [1]. The workflow below outlines the key stages of this experimental protocol.





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Experimental workflow for solubility measurement.

Here are the detailed methodologies for key stages:

- **Preparation & Equilibrium:** An excess of the solute (flufenamic acid) was added to glass vials containing the neat solvents. The vials were sealed and agitated in a water bath shaker at a constant pre-set temperature (e.g., 298.2 K) for **24 hours** to reach dissolution equilibrium. Subsequently, the vials were allowed to settle for **2 hours** at the same temperature while maintaining a strict temperature control of ± 0.1 K [1].
- **Analysis:** After the settling phase, the supernatant from each vial was carefully withdrawn and filtered. The concentration of the dissolved solute was quantified using a **validated HPLC-UV method**. To ensure the solid form remained unchanged during the process (i.e., no polymorphic transformation), the equilibrated solid was characterized using **Differential Scanning Calorimetry (DSC)** and **Powder X-Ray Diffraction (PXRD)** and compared to the original pure compound [1].
- **Data Correlation:** The experimental mole fraction solubility data was correlated using thermodynamic models, primarily the **Van't Hoff and modified Apelblat equations**. This correlation allows for the

calculation of apparent thermodynamic parameters, such as dissolution enthalpy (ΔH) and entropy (ΔS), providing insight into the dissolution mechanism [1].

Important Experimental Considerations

- **DMSO Handling and Safety:** While DMSO is an excellent solvent, you must be aware of its potential biological effects. One study found that DMSO can induce **widespread apoptosis (programmed cell death) in the developing brains of young mice**, raising concerns about its use in certain biological contexts [2]. Always consult safety data sheets (SDS) and use appropriate personal protective equipment (PPE).
- **Analytical Method:** The use of a validated HPLC method is critical for obtaining accurate and reproducible concentration data [1].
- **Solid-State Characterization:** Confirming the solid-state form post-equilibrium via DSC or PXRD is a necessary step to rule out solvent-mediated polymorphic changes, which could otherwise lead to inaccurate solubility data [1].

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References

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2. Dimethyl Sulfoxide (DMSO) Produces Widespread Apoptosis ... [pmc.ncbi.nlm.nih.gov]

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